

ALRT1550 stability and long-term storage conditions

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Compound of Interest

Compound Name: ALRT1550

Cat. No.: B1667003

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ALRT1550 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and long-term storage of **ALRT1550**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **ALRT1550**?

For long-term storage, **ALRT1550** should be kept at -20°C.^[1] Following this recommendation should ensure a shelf life of over two years.^[1] It is also advised to store the product in a dry and dark environment.^[1]

Q2: How should I store **ALRT1550** for short-term use?

For short-term storage, such as for days or weeks, **ALRT1550** can be stored at 0 - 4°C in a dry and dark place.^[1]

Q3: Is **ALRT1550** stable during shipping?

Yes, **ALRT1550** is considered stable enough for a few weeks to withstand standard shipping times, including time spent in customs.^[1] It is shipped as a non-hazardous chemical at ambient temperature.^[1]

Q4: In what solvent can I dissolve **ALRT1550**?

ALRT1550 is soluble in DMSO.^[1] This is the recommended solvent for creating stock solutions.^[1]

Q5: What is the expected shelf life of **ALRT1550**?

When stored properly under the recommended long-term conditions (-20°C), **ALRT1550** has a shelf life of more than two years.^[1]

Troubleshooting Guide

Issue: I am observing unexpected results or a decrease in the activity of **ALRT1550** in my experiments.

This could be related to the stability and handling of the compound. Please review the following potential causes and solutions.

Data Presentation: Storage Conditions Summary

Storage Type	Temperature	Conditions	Expected Shelf Life
Short-term	0 - 4°C	Dry and dark	Days to weeks
Long-term	-20°C	Dry and dark	> 2 years
Shipping	Ambient	Non-hazardous chemical	Stable for a few weeks

Experimental Protocols

While specific experimental protocols for stability testing of **ALRT1550** are not publicly available, a general approach based on industry standards would involve the following:

Protocol: Preparation of **ALRT1550** Stock Solution

- Reagent Preparation: Bring the vial of **ALRT1550** and a bottle of anhydrous DMSO to room temperature.

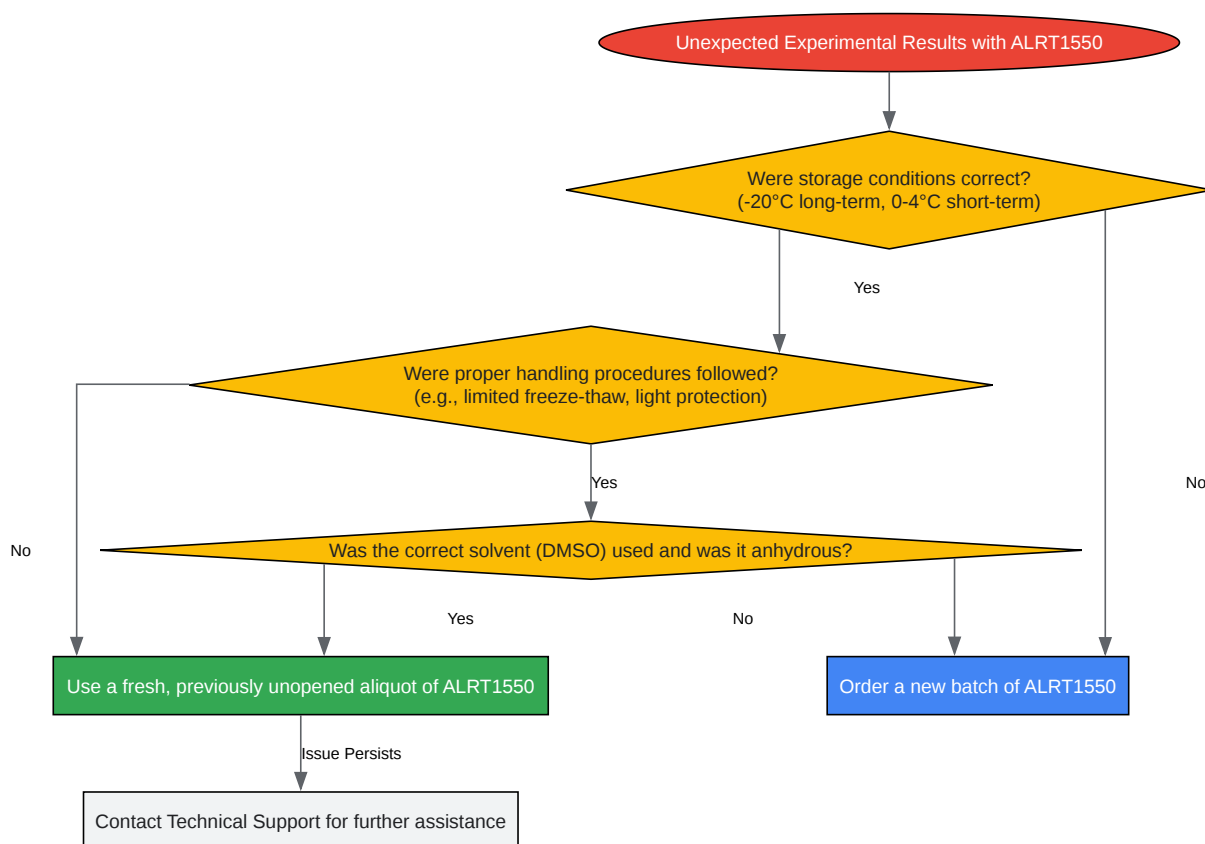
- **Dissolution:** Under sterile conditions, add the appropriate volume of DMSO to the **ALRT1550** vial to achieve the desired stock solution concentration.
- **Solubilization:** Gently vortex or sonicate the vial until the compound is completely dissolved.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots to avoid repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C for long-term use. For immediate use, they can be kept at 4°C for a short period.

Visualizations



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Caption: Workflow for proper handling and storage of **ALRT1550**.



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Caption: Troubleshooting guide for **ALRT1550** stability issues.

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References

- 1. medkoo.com [medkoo.com]
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